

Technical Guide: Material Safety Data Sheet for 2-(1-Methylcyclobutyl)acetaldehyde

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Compound of Interest

Compound Name: 2-(1-Methylcyclobutyl)acetaldehyde

Cat. No.: B12339048

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Disclaimer: Specific safety data for **2-(1-Methylcyclobutyl)acetaldehyde** (CAS No. 1849285-72-8) is not readily available in publicly accessible documents. This guide has been compiled using general principles of chemical safety for aldehydes and available data for the compound. It is imperative to handle this substance with caution in a controlled laboratory environment and to conduct a thorough risk assessment before use. The information provided for acetaldehyde is for illustrative purposes of the data typically found in a Safety Data Sheet (SDS) and should not be directly extrapolated to **2-(1-Methylcyclobutyl)acetaldehyde**.

Chemical Identification

Property	Value	Source
Chemical Name	2-(1-Methylcyclobutyl)acetaldehyde	ChemicalBook[1][2]
CAS Number	1849285-72-8	ChemicalBook[1][2]
Molecular Formula	C7H12O	ChemicalBook[1][2]
Molecular Weight	112.17 g/mol	ChemicalBook[1][2]
Synonyms	Not available	

Hazard Identification

While specific hazard classifications for **2-(1-Methylcyclobutyl)acetaldehyde** are not available, aldehydes as a class of compounds can present several hazards. Based on the structure, the following potential hazards should be considered:

- **Flammability:** The compound is a low molecular weight organic molecule and is likely to be a flammable liquid.
- **Skin and Eye Irritation:** Aldehydes are often irritating to the skin, eyes, and respiratory tract.
- **Sensitization:** Some aldehydes can be skin sensitizers.
- **Toxicity:** May be harmful if swallowed, inhaled, or absorbed through the skin.

GHS Classification (Predicted, based on aldehyde group):

- Flammable Liquids
- Skin Corrosion/Irritation
- Serious Eye Damage/Eye Irritation
- Specific Target Organ Toxicity – Single Exposure (Respiratory Tract Irritation)

Physical and Chemical Properties

Quantitative physical and chemical data for **2-(1-Methylcyclobutyl)acetaldehyde** are limited. The following table provides available information.

Property	Value	Source
Appearance	Not available	
Odor	Not available	
Boiling Point	Not available	
Melting Point	Not available	
Flash Point	Not available	
Density	Not available	
Solubility	Not available	

Handling and Storage

Precautions for Safe Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[3]
- Avoid contact with skin, eyes, and clothing.[4]
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[3]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][5]
- Use explosion-proof electrical/ventilating/lighting equipment.[3][5]
- Ground and bond containers when transferring material to prevent static discharge.[4][5]
- Avoid inhalation of vapors or mists.[3]
- Do not eat, drink, or smoke in the handling area.[4]

Conditions for Safe Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[3][4]
- Recommended storage temperature is 2-8 °C.[4]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
[5]
- Protect from light and moisture.

Exposure Controls and Personal Protection

Engineering Controls:

- A well-functioning chemical fume hood is essential to keep airborne concentrations low.
- Emergency eye wash stations and safety showers should be readily accessible in the immediate work area.[4]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Chemical safety goggles or a face shield are required.
- Skin Protection: Chemically resistant gloves (e.g., nitrile rubber) should be worn. The breakthrough time of the glove material should be considered.
- Body Protection: A standard laboratory coat should be worn.
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[4]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[4]

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** The substance is expected to be flammable. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[\[5\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate PPE.[\[4\]](#)
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[\[4\]](#)

Experimental Protocols

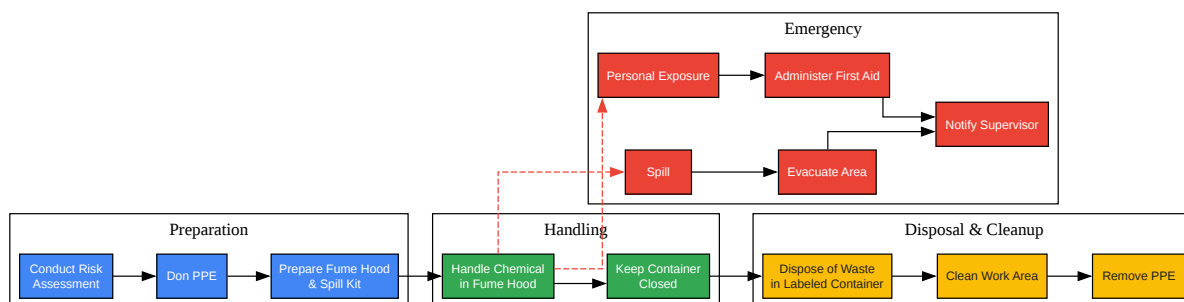
Due to the lack of specific published experimental data for **2-(1-Methylcyclobutyl)acetaldehyde**, a generalized protocol for handling a liquid aldehyde in a research setting is provided below.

General Protocol for Handling Liquid Aldehydes:

- **Risk Assessment:** Before any experiment, conduct a thorough risk assessment, considering the potential flammability, irritant, and toxic properties of the aldehyde.

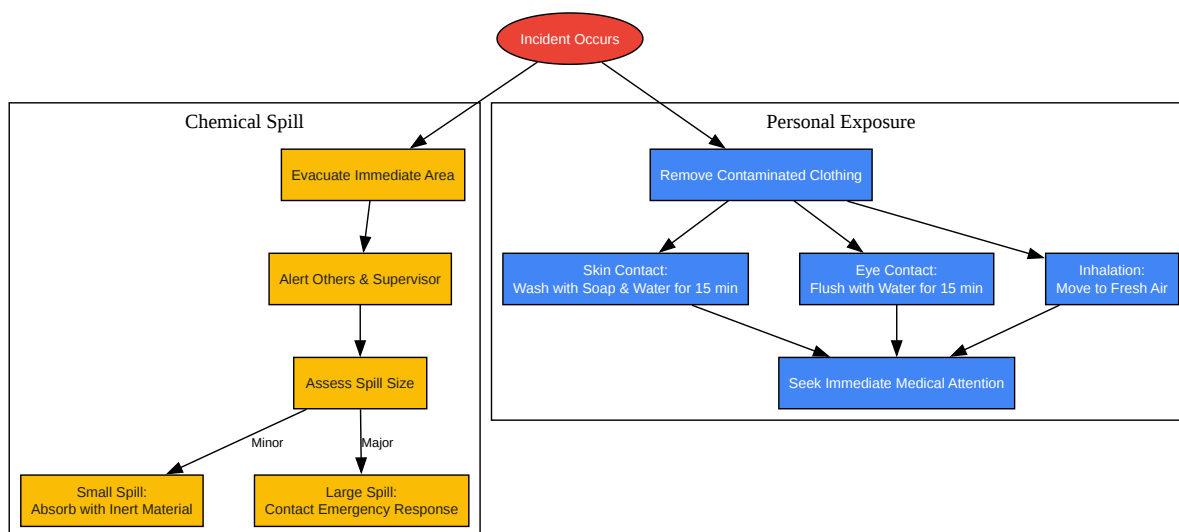
- Preparation:
 - Ensure a chemical fume hood is available and functioning correctly.
 - Gather all necessary PPE (safety goggles, chemically resistant gloves, lab coat).
 - Have appropriate spill cleanup materials readily available.
 - Ensure an emergency eyewash and shower are accessible.
- Handling:
 - All manipulations of the aldehyde should be performed inside the fume hood.
 - Use glassware that is clean, dry, and free of cracks.
 - When transferring the liquid, use a pipette or a syringe to minimize the risk of spills and vapor release.
 - Keep the container tightly closed when not in use.
- Reaction Quenching and Work-up:
 - Be aware that reactions involving aldehydes can be exothermic.
 - Quench reactions carefully, potentially in an ice bath.
 - During aqueous work-up, be mindful of potential emulsion formation.
- Waste Disposal:
 - Dispose of all waste containing the aldehyde in a designated, properly labeled hazardous waste container.
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Visualizations



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Caption: Workflow for Safe Handling of **2-(1-Methylcyclobutyl)acetaldehyde**.



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Caption: Emergency Response Protocol for Incidents.

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